

Application Notes and Protocols: Chlorobutanol as a Preservative in Ophthalmic Solutions

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Compound of Interest

Compound Name: Chlorobutanol

Cat. No.: B073096

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Introduction

Chlorobutanol (1,1,1-trichloro-2-methyl-2-propanol) is an alcohol-based preservative that also exhibits sedative-hypnotic and weak local anesthetic properties.[1] It is synthesized from the reaction of acetone and chloroform.[2] For many years, **chlorobutanol** has been utilized as a preservative in multi-dose pharmaceutical formulations, including injections, creams, and particularly ophthalmic solutions, to prevent microbial contamination after the container is opened.[3][4] Its primary function in these preparations is to inhibit the growth of bacteria and fungi that could be inadvertently introduced by the user.[5][6]

These application notes provide a comprehensive overview of the use of **chlorobutanol** in ophthalmic solutions, including its mechanism of action, efficacy, formulation considerations, and associated toxicological data. Detailed protocols for evaluating its preservative efficacy are also provided.

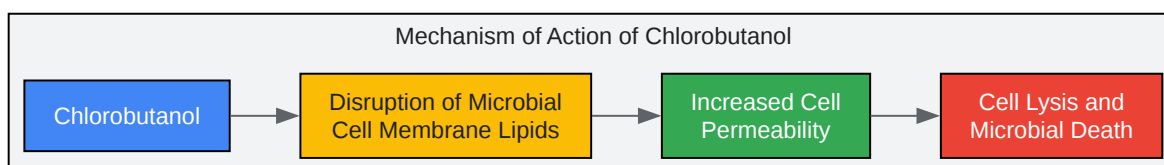
Physicochemical Properties

Proper formulation development requires a thorough understanding of the preservative's physical and chemical characteristics. **Chlorobutanol** is a white, crystalline powder with a camphor-like odor.[3] Key properties are summarized in the table below.

Property	Value	References
Chemical Formula	C ₄ H ₇ Cl ₃ O	[7]
Molecular Weight	177.46 g/mol (Anhydrous)	[2][8]
Appearance	Colorless or white crystalline powder	[3]
Melting Point	~97°C (Anhydrous), ~76°C (Hemihydrate)	[3]
Solubility	Slightly soluble in water; Soluble in alcohol, glycerol, ether, chloroform, and volatile oils.	[3][7][8]
Typical Concentration	0.5% w/v	[1][2][3][7]
Stability	Stable at pH 3; degradation increases with pH. Unstable at room temperature for extended periods.	[7][9]

Mechanism of Action

Chlorobutanol functions as a detergent-type preservative.[10][11] Its antimicrobial effect is primarily bacteriostatic and is achieved through the disruption of the microbial cell membrane.[9] By interfering with the lipid structure of the membrane, **chlorobutanol** increases its permeability, which ultimately leads to cell lysis and death.[1][11]



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Caption: Antimicrobial mechanism of **chlorobutanol** leading to cell lysis.

Application in Ophthalmic Formulations

Efficacy and Concentration

Chlorobutanol has a broad spectrum of antimicrobial activity, effective against both Gram-positive and Gram-negative bacteria, as well as some fungi.[9] However, its efficacy is considered less potent than that of benzalkonium chloride (BAK).[10] The antimicrobial activity is significantly reduced at a pH above 5.5.[9] It is almost universally used at a concentration of 0.5% w/v in ophthalmic preparations, a level at which it provides both antimicrobial and long-term stabilizing effects for multi-ingredient formulas.[1][3][8]

Formulation and Stability Considerations

- **pH:** **Chlorobutanol**'s stability is highly pH-dependent. It is most stable in acidic formulations (pH 5 or lower) and degrades as the pH increases.[7][9]
- **Temperature:** It is labile when exposed to heat and can be unstable during extended storage at room temperature, which has limited its use in some applications.[10][11]
- **Volatility:** **Chlorobutanol** readily sublimates, which must be considered during manufacturing and in the choice of final packaging.[3]
- **Incompatibilities:** Its antimicrobial activity may be reduced by interactions with other formulation components, such as polysorbate 80, due to sorption or complex formation.[9]

Safety and Toxicology Profile

While effective as a preservative, **chlorobutanol** is not without cytotoxic effects. Chronic use can lead to ocular surface damage.

Aspect	Description	References
Ocular Irritation	Can cause significant keratitis and irritation. One study showed that a 0.5% solution in artificial tears caused irritation in over 50% of subjects.	[11] [12]
Corneal Toxicity	In-vitro studies show that chlorobutanol can induce degeneration of corneal epithelial cells, reduce mitotic activity, and disrupt the corneal epithelium's barrier function.	[1] [11]
Comparative Toxicity	Generally considered less toxic to the ocular surface than BAK, but more toxic than newer, oxidative-type preservatives like stabilized oxychloro complex (SOC) or sofZia.	[10] [13]
Systemic Effects	When ingested, it can have sedative effects. Allergic reactions, though rare, can include skin rashes and itching.	[5]

Regulatory Context

Regulatory bodies like the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA) mandate that multi-dose ophthalmic products must contain a suitable preservative to prevent microbial contamination during use.[\[14\]](#)[\[15\]](#) The FDA's guidance emphasizes that product sterility is a critical quality attribute and that manufacturers must perform rigorous antimicrobial effectiveness testing throughout a product's shelf life.[\[16\]](#)[\[17\]](#)

Chlorobutanol is listed in the FDA Inactive Ingredients Guide for use in ophthalmic preparations.[\[9\]](#)

Experimental Protocols

Protocol: Preservative Efficacy Test (PET) for Ophthalmic Solutions (Based on USP <51>)

The Preservative Efficacy Test (PET), also known as the Antimicrobial Effectiveness Test (AET), is essential for demonstrating the effectiveness of the preservative system in a final product formulation.^{[6][18]}

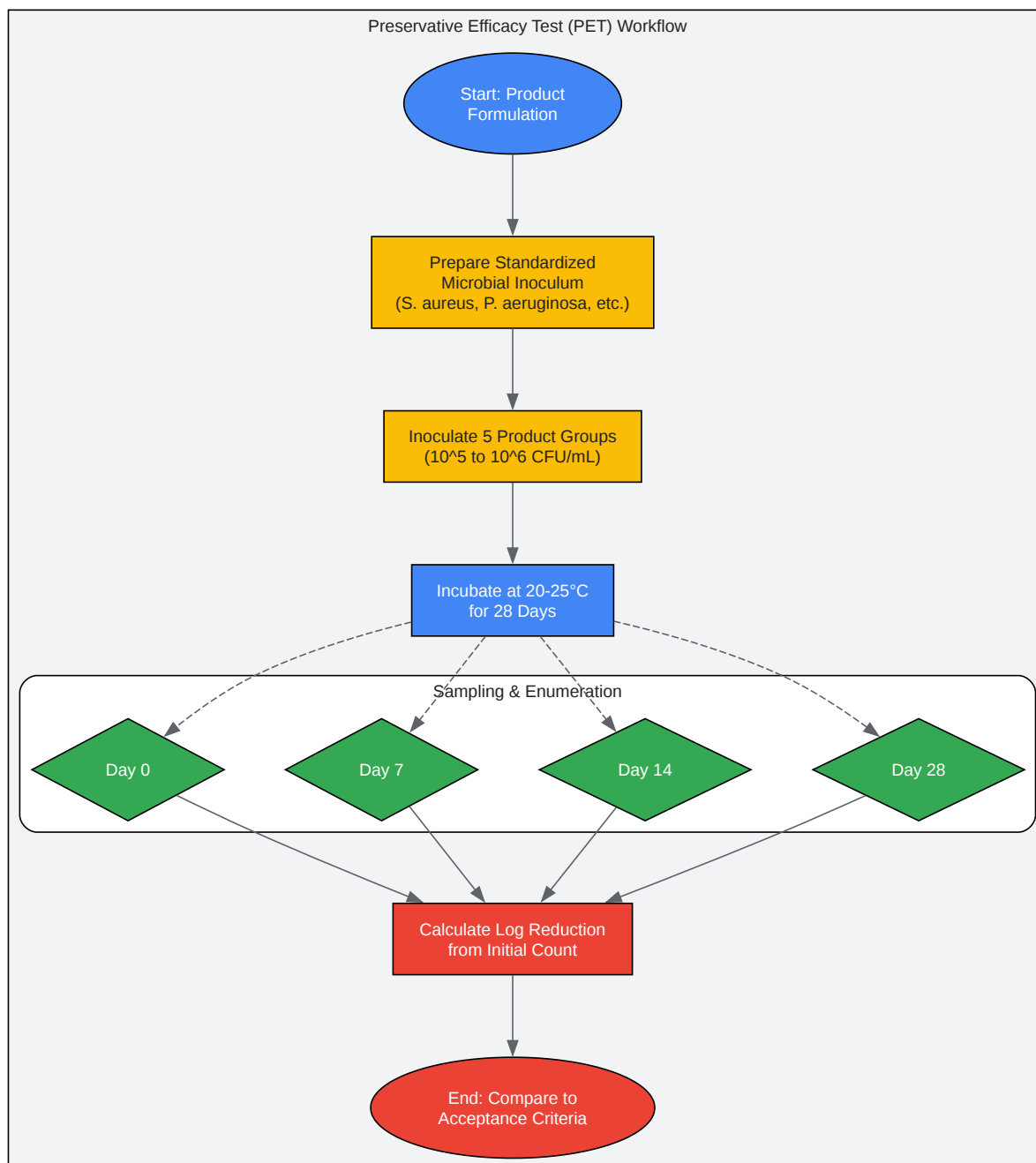
Objective: To determine if the preservative system in a multi-dose ophthalmic product provides adequate protection against microbial contamination.

Materials:

- Final product samples in their original multi-dose containers.
- Standardized microbial strains (from ATCC - American Type Culture Collection):
 - *Staphylococcus aureus* (ATCC 6538)
 - *Pseudomonas aeruginosa* (ATCC 9027)
 - *Escherichia coli* (ATCC 8739)
 - *Candida albicans* (ATCC 10231)
 - *Aspergillus brasiliensis* (ATCC 16404)
- Sterile saline solution.
- Culture media (e.g., Tryptic Soy Agar, Sabouraud Dextrose Agar).
- Incubators set at 20-25°C.
- Sterile inoculation loops, pipettes, and containers.

Methodology:

- Preparation of Inoculum: Prepare standardized suspensions of each test microorganism to a concentration of approximately 1×10^8 colony-forming units (CFU)/mL.
- Product Inoculation:
 - Divide the product samples into five groups, one for each test microorganism.
 - Inoculate each sample with a small volume (0.5% to 1.0% of the product volume) of one of the prepared microbial suspensions.
 - The final concentration of microorganisms in the product should be between 1×10^5 and 1×10^6 CFU/mL.
 - Thoroughly mix to ensure even distribution of the inoculum.
- Incubation: Store the inoculated containers at a controlled temperature of 20-25°C for 28 days.
- Sampling and Enumeration:
 - At specified time intervals (Day 0, 7, 14, and 28), withdraw an aliquot from each inoculated container.
 - Perform serial dilutions and use plate count methods to determine the concentration of viable microorganisms (CFU/mL).
- Data Analysis: Calculate the log reduction in microbial concentration from the initial (Day 0) count at each time point.



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Caption: Experimental workflow for the Preservative Efficacy Test (PET).

Acceptance Criteria: For ophthalmic products (USP Category 1), the criteria are as follows:

Microorganism	Day 7	Day 14	Day 28
Bacteria	≥ 1.0 log reduction	≥ 3.0 log reduction	No increase from Day 14
Yeast & Mold	No increase from initial count	No increase from initial count	No increase from initial count

Table based on USP
<51> criteria for
Category 1 products.
[\[18\]](#)[\[19\]](#)

Conclusion

Chlorobutanol is a well-established preservative for ophthalmic solutions with a long history of use. Its broad-spectrum antimicrobial activity, particularly at a 0.5% concentration in acidic formulations, can provide the necessary protection for multi-dose products. However, its use is a balance between efficacy and potential ocular toxicity.[\[10\]](#) Researchers and developers must weigh its benefits against its disadvantages, such as pH and temperature instability and its potential to cause corneal irritation with chronic use.[\[9\]](#)[\[11\]](#)[\[12\]](#) The development of newer, less toxic preservatives offers alternatives, but **chlorobutanol** remains a relevant option in specific formulation contexts, provided that rigorous efficacy and safety testing is conducted.

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References

- 1. go.drugbank.com [go.drugbank.com]
- 2. bocsci.com [bocsci.com]
- 3. athenstaedt.de [athenstaedt.de]

- 4. nbinno.com [nbinno.com]
- 5. Chlorbutol Uses, Benefits, Side Effects And Medicines [zeelabpharmacy.com]
- 6. wickhammicro.co.uk [wickhammicro.co.uk]
- 7. Chlorobutanol | C₄H₇Cl₃O | CID 5977 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. athenstaedt-Chlorobutanol [athenstaedt.de]
- 9. phexcom.com [phexcom.com]
- 10. Balancing antimicrobial efficacy and toxicity of currently available topical ophthalmic preservatives - PMC [pmc.ncbi.nlm.nih.gov]
- 11. medscape.com [medscape.com]
- 12. researchgate.net [researchgate.net]
- 13. Effects of common ophthalmic preservatives on ocular health - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. researchgate.net [researchgate.net]
- 15. ophthalmologytimes.com [ophthalmologytimes.com]
- 16. fda.gov [fda.gov]
- 17. FDA adds microbiological assessments to ophthalmic drug quality guidance | RAPS [raps.org]
- 18. Preservative Efficacy Testing USP 51 | PET | AET [aatestlabs.com]
- 19. Preservative Efficacy Testing: USP 51 Vs. PCPC | Consumer Product Testing Company [cptclabs.com]
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